

Quantitative Analysis of Metrafenone using Metrafenone-d9 as an Internal Standard

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Compound of Interest

Compound Name: Metrafenone-d9

CAS No.: 2140327-64-4

Cat. No.: B15557670

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Application Note and Protocol

Introduction

Metrafenone is a benzophenone fungicide widely used to control powdery mildew on various crops.[1][2] Its application necessitates sensitive and accurate analytical methods to monitor residue levels in food and environmental samples, ensuring consumer safety and regulatory compliance. This application note details a robust and reliable method for the quantitative analysis of Metrafenone using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol incorporates the use of a stable isotope-labeled internal standard, **Metrafenone-d9**, to ensure high accuracy and precision by compensating for matrix effects and variations during sample preparation and analysis.[3]

The method described herein is particularly suited for the analysis of Metrafenone in complex matrices, such as vegetables and fruits. It utilizes the well-established QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation procedure, followed by LC-MS/MS detection.

Principle

The quantitative analysis is based on isotope dilution mass spectrometry (IDMS). A known amount of **Metrafenone-d9**, an isotopically labeled analog of Metrafenone, is added to the sample prior to extraction.[3] **Metrafenone-d9** exhibits nearly identical chemical and physical properties to the native Metrafenone, and thus behaves similarly during sample preparation and analysis.[3] By measuring the ratio of the signal response of Metrafenone to that of **Metrafenone-d9**, accurate quantification can be achieved, as any loss of analyte during the procedure will be mirrored by a proportional loss of the internal standard.

Experimental Protocols

1. Reagents and Materials

- Metrafenone analytical standard (PESTANAL® or equivalent)[4]
- **Metrafenone-d9** (2,3,4-trimethoxy-d9) analytical standard[3]
- Acetonitrile (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Sodium citrate tribasic dihydrate
- Sodium citrate dibasic sesquihydrate
- Primary secondary amine (PSA) sorbent

- QuEChERS extraction tubes and cleanup kits

2. Standard Solution Preparation

- Primary Stock Solutions (1000 µg/mL): Accurately weigh and dissolve Metrafenone and **Metrafenone-d9** in acetonitrile to prepare individual primary stock solutions.
- Intermediate Standard Solution (10 µg/mL): Dilute the primary stock solution of Metrafenone with acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the intermediate standard solution with acetonitrile to create a calibration curve (e.g., 1, 5, 10, 50, 100, 250, 500 ng/mL).
- Internal Standard Spiking Solution (1 µg/mL): Dilute the **Metrafenone-d9** primary stock solution with acetonitrile.

3. Sample Preparation (QuEChERS Method)

- Homogenization: Homogenize a representative portion of the sample (e.g., fruits, vegetables).
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 100 µL of the 1 µg/mL **Metrafenone-d9** internal standard spiking solution.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate).
 - Shake vigorously for 1 minute.
 - Centrifuge at ≥3000 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE cleanup tube containing MgSO_4 and PSA.
- Vortex for 30 seconds.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Final Extract:
 - Transfer the supernatant into a clean vial.
 - The extract is now ready for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 2.5 μm).
 - Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
 - Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
 - Gradient: A suitable gradient to ensure separation of Metrafenone from matrix interferences.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL .
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:

- Metrafenone: Monitor at least two transitions (e.g., m/z 409.1 → 209.1 and 409.1 → 227.0).^[5]
- **Metrafenone-d9**: Monitor the corresponding transitions (e.g., m/z 418.3 → 218.1 and 418.3 → 236.0).
- Optimize collision energies and other MS parameters for maximum signal intensity.

Quantitative Data

The following tables summarize typical quantitative performance data for the analysis of Metrafenone using an internal standard approach.

Table 1: Method Validation Parameters

Parameter	Typical Value	Reference
Limit of Quantification (LOQ)	0.01 mg/kg	^[1] ^[6]
Limit of Detection (LOD)	0.002 mg/kg	^[7]
Linearity (R ²)	≥ 0.99	^[8]

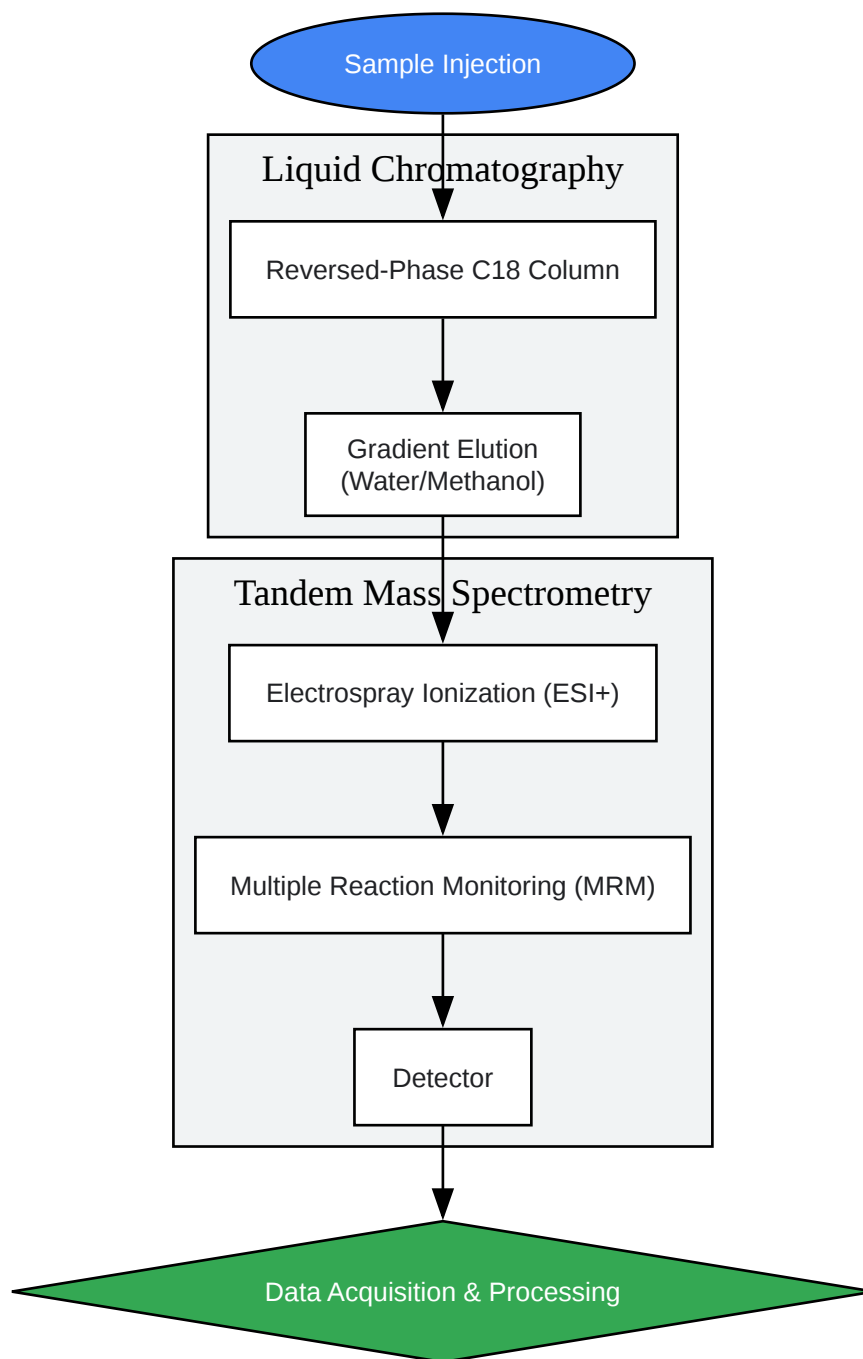
Table 2: Recovery and Precision Data in Vegetable Matrices

Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)
0.01	86.5 - 104.8	2.1 - 7.9
0.1	93.6 - 98.1	< 6
1.0	92.7 - 99.7	< 6

“

Data compiled from studies on various vegetable matrices.[\[7\]](#)[\[8\]](#)

Visualizations



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